

A Comparative Performance Analysis: DISPERSE RED 65 vs. Anthraquinone Dyes

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Compound of Interest

Compound Name: DISPERSE RED 65

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For researchers, scientists, and drug development professionals, the selection of appropriate dyes is critical for a variety of applications, from textile manufacturing to biological staining. This guide provides a detailed comparison of the performance characteristics of **DISPERSE RED 65**, a mono-azo dye, against common red anthraquinone disperse dyes. The information presented is supported by available technical data and standardized testing protocols to aid in informed decision-making.

Executive Summary

DISPERSE RED 65 demonstrates strong performance across key metrics, particularly in light and wash fastness. Anthraquinone dyes, a major class of synthetic colorants, are known for their bright colors and good light fastness. This guide will delve into a quantitative comparison of their performance attributes, providing a clear overview for application-specific selection.

Chemical Structures at a Glance

DISPERSE RED 65 is a mono-azo dye with the chemical formula C18H18ClN5O2.^[1]

Anthraquinone dyes are based on the core structure of anthraquinone and are valued for their stability and color brightness.

Performance Data: A Side-by-Side Comparison

The following tables summarize the key performance indicators for **DISPERSE RED 65** and selected red anthraquinone dyes. The fastness properties are rated on a scale of 1 to 5 (for

washing and perspiration) and 1 to 8 (for light fastness), with higher numbers indicating better performance.

Table 1: Fastness Properties of **DISPERSE RED 65**

| Property | Test Method | Rating |
|----------------------------------|-------------|--------|
| Light Fastness | ISO 105-B02 | 6-7 |
| Washing Fastness (Staining) | ISO 105-C03 | 4-5 |
| Washing Fastness (Fading) | ISO 105-C03 | 5 |
| Perspiration Fastness (Staining) | ISO 105-E04 | 5 |
| Perspiration Fastness (Fading) | ISO 105-E04 | 5 |
| Sublimation Fastness | ISO 105-P01 | 4 |

Data sourced from technical data sheets.

Table 2: Fastness Properties of Red Anthraquinone Dyes

| Dye Name | C.I. Name | Light Fastness (ISO 105-B02) | Washing Fastness (ISO 105-C03) | Sublimation Fastness (ISO 105-P01) |
|-----------------|-----------|------------------------------|--------------------------------|------------------------------------|
| Disperse Red 60 | 60756 | 6 | 4-5 | 4 |
| Disperse Red 82 | 11140 | 6-7 | 4-5 | 4 |
| Disperse Red 92 | 60752 | 6-7 | 4-5 | Not specified |

Data compiled from various technical sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

The performance data presented in this guide is based on standardized test methods developed by the International Organization for Standardization (ISO) and the American

Association of Textile Chemists and Colorists (AATCC). Adherence to these protocols ensures reproducibility and comparability of results.

Light Fastness (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (Xenon arc lamp). A specimen of the textile is exposed to the light source under specified conditions along with a set of blue wool references. The light fastness is assessed by comparing the fading of the specimen with that of the references.^[1]

Washing Fastness (ISO 105-C06 / C03)

This test evaluates the resistance of a textile's color to domestic or commercial laundering. A specimen in contact with a specified adjacent fabric is laundered, rinsed, and dried. The change in color of the specimen and the staining of the adjacent fabric are assessed using grey scales.^[5]

Perspiration Fastness (ISO 105-E04)

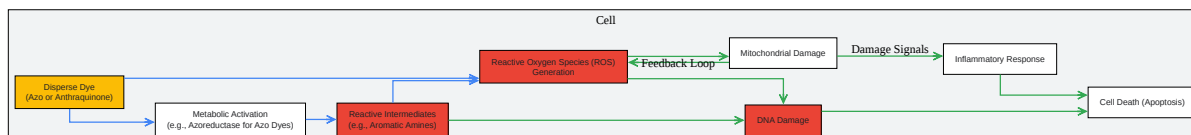
This method assesses the resistance of a textile's color to the effects of human perspiration. The specimen, in contact with an adjacent fabric, is treated with a simulated alkaline and acidic perspiration solution, and then subjected to a fixed mechanical pressure. The change in color of the specimen and the staining of the adjacent fabric are evaluated using grey scales.

Sublimation Fastness (ISO 105-P01)

This test determines the resistance of a textile's color to sublimation during storage and processing at elevated temperatures. The specimen is heated under controlled conditions, and the staining of an adjacent undyed fabric is assessed.^[1]

Potential Toxicological Pathways

Both azo and anthraquinone dyes have been the subject of toxicological studies. A key concern with azo dyes is their potential to be reduced to aromatic amines, some of which are known carcinogens. Both classes of dyes have been shown to induce oxidative stress, which can lead to cellular damage. The following diagram illustrates a simplified potential pathway of dye-induced cellular response.



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Caption: Simplified signaling pathway of potential dye-induced cellular toxicity.

Conclusion

Both **DISPERSE RED 65** and the selected red anthraquinone dyes offer good to excellent fastness properties, making them suitable for a range of applications where color stability is important. **DISPERSE RED 65** shows particularly high ratings for light and perspiration fastness. The choice between these dyes will ultimately depend on the specific performance requirements of the intended application, as well as considerations of cost and potential toxicological profiles. The experimental protocols outlined provide a framework for conducting in-house comparative studies to further inform the selection process.

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